

The Downstream Signaling Cascades Modulated by GB1908: A Technical Guide

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Compound of Interest

Compound Name: GB1908
Cat. No.: B15610762

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Abstract

GB1908 is a novel, selective, and orally bioavailable small molecule inhibitor of the Galectin-1 (Gal-1) carbohydrate recognition domain (CRD).^{[1][2][3][4]} By targeting Gal-1, a key protein implicated in tumorigenesis and immune evasion, **GB1908** presents a promising therapeutic strategy in oncology. This technical guide provides an in-depth exploration of the downstream signaling pathways affected by **GB1908**, supported by quantitative data and detailed experimental methodologies. The information presented herein is intended to equip researchers with the comprehensive knowledge required to design and interpret studies involving this compound.

Introduction to GB1908 and its Target: Galectin-1

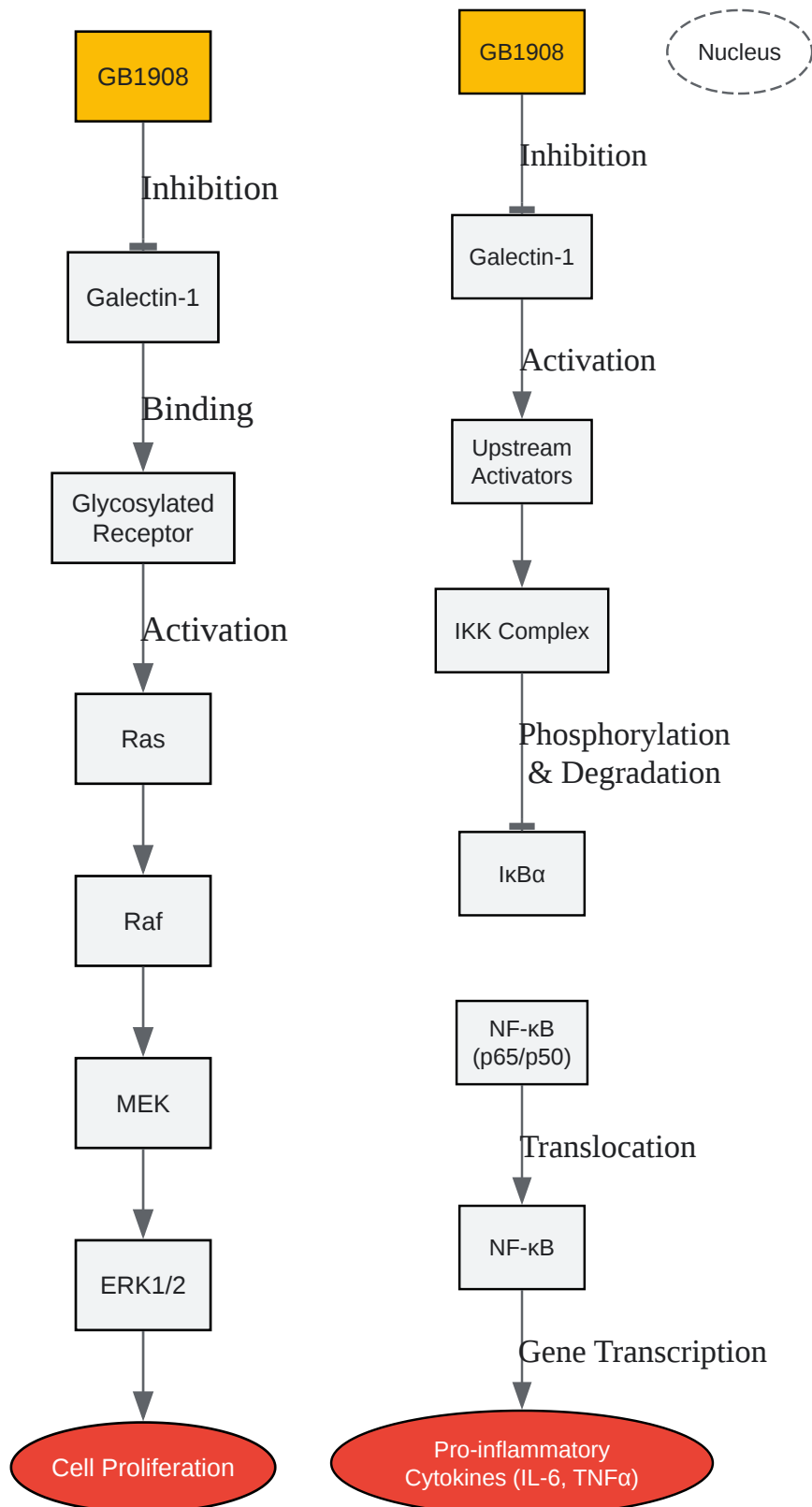
Galectin-1 is a β -galactoside-binding lectin that is overexpressed in a wide range of cancers. Its multifaceted roles in the tumor microenvironment include promoting cell proliferation, angiogenesis, and immunosuppression. **GB1908** functions by competitively binding to the CRD of Gal-1, thereby preventing its interaction with cell surface glycoproteins and disrupting the downstream signaling events that contribute to cancer progression.

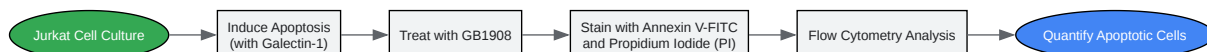
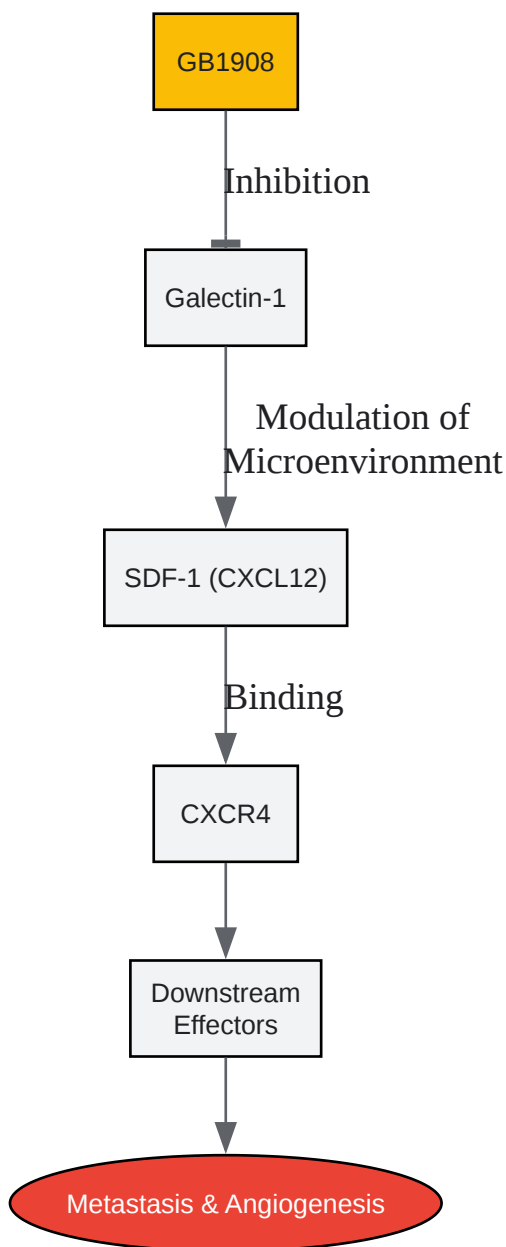
Downstream Signaling Pathways Affected by GB1908

Based on the established roles of Galectin-1, the inhibitory action of **GB1908** is anticipated to modulate several key signaling pathways critical for cancer cell survival and immune response. These include the ERK1/2, NF- κ B, and SDF-1/CXCR4 signaling cascades.

Inhibition of the ERK1/2 Signaling Pathway

The Ras-Raf-MEK-ERK (MAPK) pathway is a central signaling cascade that regulates cell proliferation, differentiation, and survival. Galectin-1 has been shown to promote the activation of this pathway. By inhibiting Gal-1, **GB1908** is hypothesized to attenuate ERK1/2 signaling, leading to decreased cancer cell proliferation.





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